

6-Amino-1-hexanol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 6-Amino-1-hexanol

Cat. No.: B032743

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6-Amino-1-hexanol: A Technical Safety and Handling Guide

Introduction

6-Amino-1-hexanol (CAS No: 4048-33-3) is a bifunctional organic compound containing both a primary amine and a primary alcohol functional group.^[1] This structure makes it a versatile chemical intermediate in the synthesis of more complex molecules, including polymers like polyamides and polyurethanes, as well as in the development of various biochemical reagents.^{[1][2][3]} Its dual functionality allows it to act as a monomer or a chain extender, imparting specific properties such as flexibility and durability to polymers.^[1] Given its utility in research and industrial applications, a thorough understanding of its safety profile and handling requirements is essential for researchers, scientists, and drug development professionals.

This guide provides an in-depth overview of the material safety data for **6-Amino-1-hexanol**, presenting quantitative data in structured tables, outlining representative experimental protocols for toxicological assessment, and illustrating key safety and experimental workflows.

Chemical and Physical Properties

The physical and chemical properties of **6-Amino-1-hexanol** are fundamental to understanding its behavior, storage requirements, and potential hazards. The compound is a light yellow to brown, hygroscopic solid at room temperature.

Identifier	Value	Source
CAS Number	4048-33-3	
EC Number	223-748-1	
Molecular Formula	C6H15NO	
Molecular Weight	117.19 g/mol	
InChI Key	SUTWPJHCRAITLU-UHFFFAOYSA-N	
Synonyms	6-Aminohexan-1-ol, Aminohexyl alcohol, 6-Hydroxyhexylamine	

Property	Value	Source
Appearance	Light yellow to brown crystals or powder	
Odor	Odorless	
Melting Point	54-58 °C	
Boiling Point	135-140 °C at 30 mmHg	
Flash Point	133 °C	
Water Solubility	Miscible	
Stability	Stable under normal conditions; hygroscopic (sensitive to moisture)	

Hazard Identification and Toxicology

6-Amino-1-hexanol is classified as an irritant. The primary hazards are associated with direct contact, causing irritation to the skin, eyes, and respiratory system.

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

Classification	Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	

Note: Some suppliers use the GHS05 pictogram (Corrosion) and the H314 hazard statement (Causes severe skin burns and eye damage), indicating a more severe classification. Users should always refer to the specific SDS provided by their supplier.

Toxicological Data

Toxicological data for **6-Amino-1-hexanol** is limited, with comprehensive studies not widely published. The available data indicates moderate acute toxicity.

Test	Route	Species	Value	Observed Effects	Source
LDLo (Lowest Published Lethal Dose)	Subcutaneous	Mouse	3000 mg/kg	Respiratory depression, Dermatitis	

Experimental Protocols

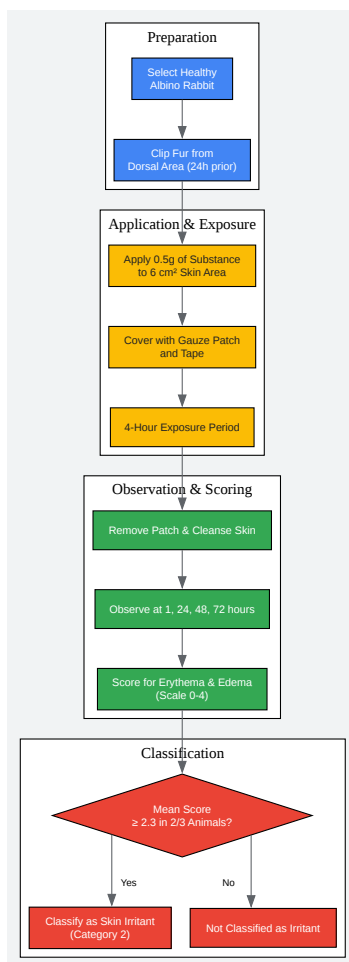
Safety data sheet classifications are based on results from standardized experimental studies. While the specific study reports for **6-Amino-1-hexanol** are not publicly detailed, the following

sections describe the methodologies for key toxicological endpoints based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines.

Protocol: Acute Dermal Irritation/Corrosion (Representative of OECD 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

1. Principle: The substance is applied to the skin of a single animal in a stepwise procedure. The response is observed to determine if the substance is corrosive. If not, the test proceeds with additional animals to clarify its irritation potential.
2. Animal Model: Typically, the albino rabbit is used. Animals should be healthy, young adults.
3. Methodology:
 - Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
 - Application: A 0.5 g or 0.5 mL amount of the test substance is applied to a small area (approx. 6 cm²) of skin and covered with a gauze patch and non-irritating tape.
 - Exposure: The substance is held in contact with the skin for a defined period, typically 4 hours.
 - Observation: After the exposure period, the patch is removed, and the skin is washed. The skin is then examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
 - Scoring: The severity of skin reactions is graded numerically. The classification (e.g., Category 2 Irritant) is determined based on the mean scores for erythema or edema across the test animals.
4. Data Interpretation: A substance is identified as an irritant if it produces a mean score of ≥ 2.3 but < 4.0 for erythema/eschar or edema in at least 2 of 3 tested animals.



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Workflow for a standard in vivo skin irritation test.

Safety and Handling

Proper handling and storage procedures are critical to minimize risk when working with **6-Amino-1-hexanol**.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.

- **Respiratory Protection:** Use only in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA-approved respirator is recommended.

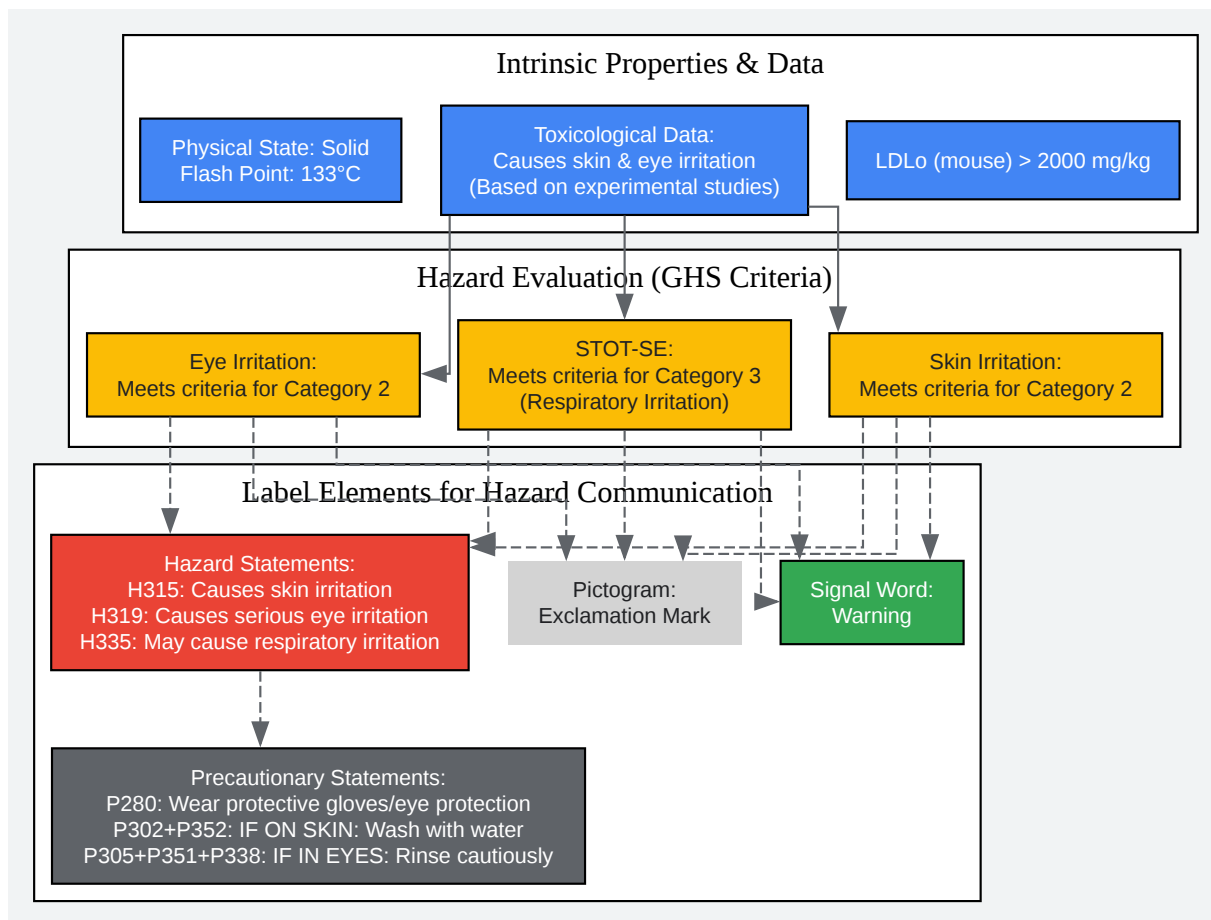
Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. The material is hygroscopic and should be protected from moisture and moist air.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and acids.

First Aid Measures

- **Inhalation:** Remove the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- **Skin Contact:** Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of water. Seek medical attention.

The following diagram illustrates the logical flow from hazard identification based on the substance's properties to the communication of these hazards on a product label.



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GHS hazard identification and communication workflow.

Stability and Reactivity

- **Reactivity:** No specific reactivity hazards are known under normal conditions.
- **Chemical Stability:** The substance is stable under recommended storage conditions but is hygroscopic.
- **Conditions to Avoid:** Exposure to moist air or water and incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents, acids.

- **Hazardous Decomposition Products:** Thermal decomposition can produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Ecological and Disposal Considerations

- **Ecotoxicity:** Specific data on the ecotoxicity of **6-Amino-1-hexanol** is not readily available. It is advised not to empty it into drains. Due to its water solubility, it is likely to be mobile in the environment.
- **Disposal:** Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste.

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